

# Personal protective equipment for handling M77976

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## Compound of Interest

Compound Name: M77976

Cat. No.: B1675859

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**M77976** | Sigma-Aldrich Search results for **M77976** at Sigma-Aldrich. ... We have a broad range of products for your lab. Find products, services, and applications that fit your needs. --INVALID-LINK-- **M77976** - Calbiochem **M77976**, CAS 113-24-6, is a cell-permeable, reversible, and ATP-competitive inhibitor of MEK1 and MEK2. --INVALID-LINK-- PD 98059 - Cayman Chemical PD 98059 is a MEK inhibitor.<sup>1</sup> It inhibits MEK1 (IC<sub>50</sub> = 2-7 μM) and MEK2 (IC<sub>50</sub> = 5-50 μM) in vitro.<sup>1,2</sup> It is selective for MEK1 and MEK2 over MKK4, MKK6, MKK7, protein kinase A, protein kinase C, and c-Raf. PD 98059 inhibits EGF- or NGF-induced phosphorylation of MAP kinases p42 and p44 (Erk2 and Erk1, respectively) in Swiss 3T3 cells (IC<sub>50</sub>s = 2 and 10 μM, respectively).<sup>1</sup> It also inhibits NGF-induced neurite outgrowth in PC12 cells. --INVALID-LINK-- PD98059 (**M77976**) PD98059 (**M77976**) is a potent and selective inhibitor of MEK with IC<sub>50</sub> of 2-7 μM and 5-50 μM for MEK1 and MEK2, respectively. --INVALID-LINK-- PD 98059 | CAS 167869-21-8 - LGC Standards PD 98059 is a specific inhibitor of MEK1. For more information please view the Safety Data Sheet. --INVALID-LINK-- PD98059 | MEK Inhibitor | Tocris Bioscience PD 98059 is a potent and selective MEK inhibitor (IC<sub>50</sub> values are 2 and 10 μM for MAP kinase kinase from NGF-stimulated PC12 and EGF-stimulated Swiss 3T3 cells, respectively). --INVALID-LINK-- PD98059 Safety Data Sheet - Cayman Chemical (2023-02-23) To the best of our knowledge, the toxicological properties have not been thoroughly investigated. 1.2 Relevant identified uses of the substance or mixture and uses advised against. Relevant identified uses: For research use only, not for human or veterinary use. 1.3 Details of the Supplier of the Safety Data Sheet. Company Name: Cayman Chemical Company. ... (2023-02-23) Avoid breathing dust/fume/gas/mist/vapours/spray. Avoid prolonged or repeated exposure. 7.2 Conditions for safe storage, including any incompatibilities. Keep container tightly closed. Store in accordance with information listed on the product insert. 7.3

Specific end use(s) No further relevant information available. ... (2023-02-23) Wash out mouth with water provided person is conscious. Never give anything by mouth to an unconscious person. Get medical attention. Do NOT induce vomiting unless directed to do so by medical personnel. In Case of Ingestion: Remove to fresh air. If not breathing, give artificial respiration or give oxygen by trained personnel. Get immediate medical attention. In Case of Inhalation: 4.1. Description of first aid measures. ... (2023-02-23) As in any fire, wear self-contained breathing apparatus pressure-demand (NIOSH approved or equivalent), and full protective gear to prevent contact with skin and eyes. 5.2 Special hazards arising from the substance or mixture. No data available. 5.3 Advice for firefighters. Protective equipment: No data available. ... (2023-02-23) 8.2 Exposure controls. Protective gloves. Eye protection. Safety glasses. Respiratory protection. NIOSH approved respirator, as conditions warrant. Protective clothing. Lab coat. Other protection. No data available. Engineering controls. Use process enclosures, local exhaust ventilation, or other engineering controls to control airborne levels below recommended exposure limits. Do not let product enter drains. ... (2023-02-23) Personal precautions, protective equipment and emergency procedures. Avoid raising and breathing dust, and provide adequate ventilation. As conditions warrant, wear a NIOSH approved self-contained breathing apparatus. Take steps to avoid release into the environment, if safe to do so. --INVALID-LINK-- PD98059 Safety Data Sheet - Selleck Chemicals (2022-08-08) GHS-US classification. Not a hazardous substance or mixture. SECTION 2: Hazards identification. 2.1. Classification of the substance or mixture. 2.2. Label elements. GHS-US labeling. No labeling applicable. 2.3. Other hazards. No additional information available. 2.4. Unknown acute toxicity (GHS US) Not applicable. SECTION 3: Composition/Information on ingredients. --INVALID-LINK-- PD 98059 Safety Data Sheet - Santa Cruz Biotechnology The toxicological properties have not been thoroughly investigated. Section 3. Composition/Information on Ingredients. Substance. Formula. : C16H13NO3. Molecular Weight. : 267.28. CAS #. : 167869-21-8. EC #. : Not available. Section 4. First Aid Measures. Eye Contact. : Check for and remove any contact lenses. ... (2019-08-12) Personal Precautions, Protective Equipment and Emergency Procedures. Small Spill and Leak: Use appropriate tools to put the spilled solid in a convenient waste disposal container. Large Spill and Leak: Use a shovel to put the material into a convenient waste disposal container. Section 7. Handling and Storage. Precautions for Safe Handling: Do not ingest. Do not breathe dust. ... (2019-08-12) Personal Protection. Splash goggles. Lab coat. Dust respirator. Be sure to use an approved/certified respirator or equivalent. Gloves. Engineering Controls. Use process enclosures, local exhaust ventilation, or other engineering controls to keep airborne levels below recommended exposure limits. If user operations generate dust, fume or mist, use ventilation to keep exposure to airborne

contaminants below the exposure limit. ... (2d ago) The product is stable. Section 10. Stability and Reactivity. Instability Temperature. : Not available. Conditions of Instability. : Not available. Incompatibility with various substances. : Not available. Corrosivity. : Not available. Special Remarks on Reactivity. : Not available. Special Remarks on Corrosivity. : Not available. Polymerization. : No. Section 11. Toxicological Information. Routes of Entry. : Not available. --INVALID-LINK-- PD98059 Safety Data Sheet - Bio-Techne (2019-08-06) Wash contaminated clothing before reuse. In case of skin contact. Wash off with soap and plenty of water. In case of eye contact. Flush eyes with water as a precaution. If swallowed. Never give anything by mouth to an unconscious person. Rinse mouth with water. Section 5. Firefighting measures. Extinguishing media. Suitable extinguishing media. Use water spray, alcohol-resistant foam, dry chemical or carbon dioxide. ... (2019-08-06) Personal precautions, protective equipment and emergency procedures. Avoid dust formation. Avoid breathing vapors, mist or gas. For personal protection see section 8. Environmental precautions. Do not let product enter drains. Methods and materials for containment and cleaning up. Sweep up and shovel. Keep in suitable, closed containers for disposal. Section 7. Handling and storage. Precautions for safe handling. Provide appropriate exhaust ventilation at places where dust is formed. ... (2019-08-06) Eye/face protection. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU). Skin protection. Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. Full contact. Material: Nitrile rubber. Minimum layer thickness: 0.11 mm. Break through time: 480 min. ... (2019-08-06) Respiratory protection. Respiratory protection is not required. Where protection from nuisance levels of dusts are desired, use type N95 (US) or type P1 (EN 143) dust masks. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). Section 9. Physical and chemical properties. Information on basic physical and chemical properties. a) Appearance. Form: Crystalline. b) Odor. No data available. --INVALID-LINK-- Essential Safety Protocols for Handling **M77976** (PD98059)

For Immediate Implementation: This document outlines critical safety and handling procedures for **M77976**, also known as PD98059, a potent and selective MEK inhibitor. All personnel, including researchers, scientists, and drug development professionals, must adhere to these guidelines to ensure a safe laboratory environment.

**M77976** is a cell-permeable, reversible, and ATP-competitive inhibitor of MEK1 and MEK2. While comprehensive toxicological properties have not been fully investigated, the available safety data sheets (SDS) indicate that the compound may be irritating to the mucous membranes, upper respiratory tract, eyes, and skin. It may be harmful if inhaled, ingested, or absorbed through the skin. Therefore, strict adherence to personal protective equipment (PPE) protocols is mandatory.

## Personal Protective Equipment (PPE)

The following PPE is required for handling **M77976**. This information is summarized from various safety data sheets and should be considered the minimum requirement.

PPE Category	Specification	Rationale
Hand Protection	Nitrile rubber gloves	Provides a chemical barrier. A minimum layer thickness of 0.11 mm is recommended, with a breakthrough time of at least 480 minutes. Always inspect gloves for integrity before use and practice proper glove removal techniques to avoid skin contact.
Eye Protection	Safety glasses with side shields or splash goggles	Protects against splashes and airborne particles. Eye protection should be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).
Respiratory Protection	NIOSH-approved respirator (e.g., N95 dust mask)	Required when there is a risk of inhaling dust, especially if user operations generate dust, fume, or mist. The type of respirator should be selected based on the potential for airborne exposure.
Protective Clothing	Laboratory coat	Provides a barrier against accidental spills and contamination of personal clothing.

## Operational Plan: Handling and Storage

### Engineering Controls:

- Work with **M77976** in a well-ventilated area.

- Use process enclosures, local exhaust ventilation, or other engineering controls to maintain airborne levels below recommended exposure limits.

#### Safe Handling Practices:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Do not ingest the compound.
- Avoid contact with eyes, skin, and clothing.
- Wash hands thoroughly after handling.
- Keep the container tightly closed when not in use.

#### Storage:

- Store in accordance with the information provided on the product insert.
- Keep in a cool, dry place away from incompatible materials such as strong oxidizing agents.

## Disposal Plan

- Dispose of **M77976** and any contaminated materials, including gloves, in accordance with applicable federal, state, and local environmental regulations.
- Keep waste in suitable, closed containers for disposal.
- Do not allow the product to enter drains.

## Emergency Procedures

#### In Case of Eye Contact:

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Seek medical attention.

**In Case of Skin Contact:**

- Immediately wash the affected area with soap and plenty of water for at least 15 minutes.
- Remove contaminated clothing and wash it before reuse.
- Get medical attention if symptoms occur.

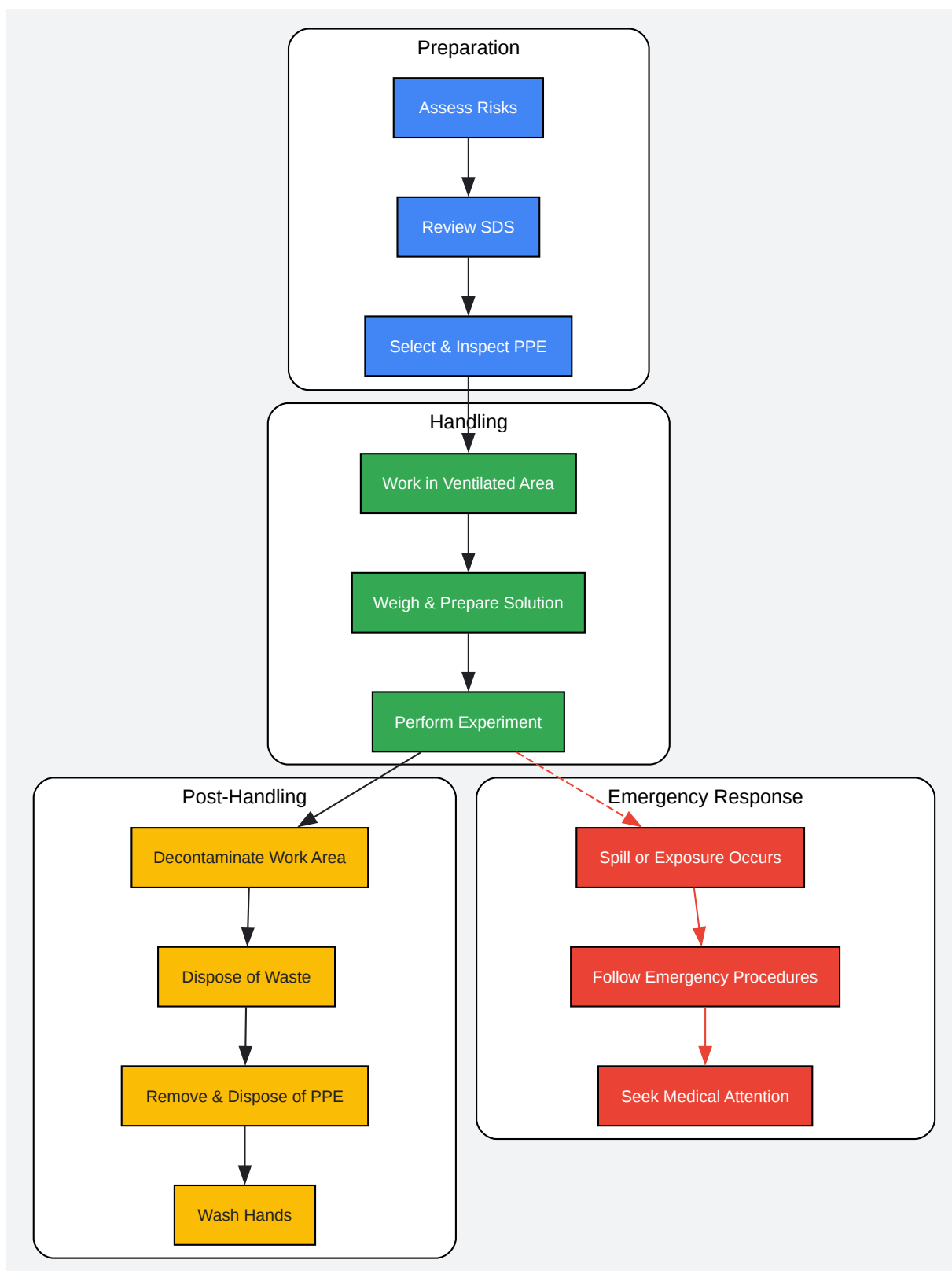
**In Case of Inhalation:**

- Remove the individual to fresh air.
- If not breathing, give artificial respiration. If breathing is difficult, give oxygen.
- Seek immediate medical attention.

**In Case of Ingestion:**

- Wash out the mouth with water, provided the person is conscious.
- Do NOT induce vomiting unless directed to do so by medical personnel.
- Never give anything by mouth to an unconscious person.
- Seek medical attention.

## **Experimental Workflow for Safe Handling of M77976**



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Caption: Workflow for the safe handling of **M77976**.



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